

Preclinical Profile of CN-55945: An In-Depth Technical Guide

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Abstract

CN-55945, also known as **Nitromifene** or CI-628, is a non-steroidal triphenylethylene derivative with potent anti-estrogenic properties. Preclinical investigations have primarily focused on its utility as a post-coital antifertility agent. This document provides a comprehensive overview of the preclinical data available for CN-55945, detailing its mechanism of action, pharmacological effects, and available quantitative data from in vivo and in vitro studies. The experimental methodologies described herein are based on the available scientific literature.

Core Compound Details

- Compound Name: CN-55945
- Systematic Name: 1-[2-(p-[α-(p-methoxyphenyl)-β-nitrostyryl]phenoxy)ethyl]pyrrolidine, monocitrate[1]
- Synonyms: Nitromifene, CI-628[2]
- Pharmacological Class: Estrogen Antagonist, Selective Estrogen Receptor Modulator (SERM)[2][3]



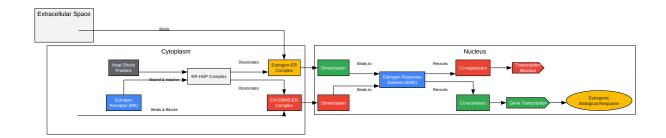
Mechanism of Action

CN-55945 exerts its biological effects primarily through the antagonism of the estrogen receptor (ER). It competitively inhibits the binding of estradiol to both ER α and ER β , thereby blocking the downstream signaling cascades that are initiated by estrogen. Evidence suggests that CN-55945 can also displace estradiol that is already bound to its receptor[1]. This action prevents the conformational changes in the ER that are necessary for the recruitment of coactivators and the initiation of gene transcription in estrogen-responsive tissues.

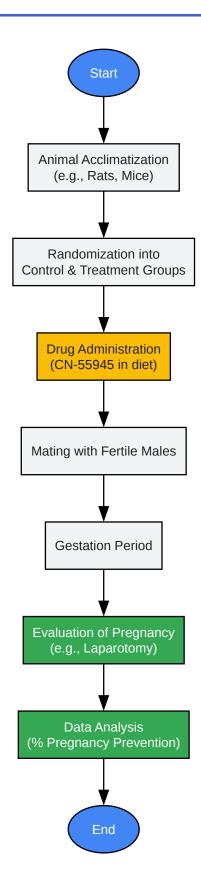
Some studies classify CN-55945 as a partial agonist, indicating that in certain contexts, it may exhibit weak estrogenic activity. This dual activity is a characteristic feature of SERMs, which can act as either estrogen agonists or antagonists depending on the target tissue. The anti-implantation effect of CN-55945 is attributed to its anti-estrogenic properties, which interfere with the estrogen-dependent processes required for the preparation of the uterus for implantation. Additionally, it may induce luteolysis by stimulating the release of luteinizing hormone (LH), further contributing to its antifertility effects.

Signaling Pathway of CN-55945 as an Estrogen Receptor Antagonist









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